

Assessing Iadademstat Target Engagement in Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: *Iadademstat*

Cat. No.: *B609776*

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Introduction

Iadademstat (ORY-1001) is a potent and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1/KDM1A), an epigenetic modifier that plays a crucial role in cell differentiation and tumorigenesis.[1][2][3] As a key regulator of histone methylation, LSD1 removes methyl groups from mono- and di-methylated lysine 4 of histone H3 (H3K4me1/2) and lysine 9 of histone H3 (H3K9me1/2).[1] This application note provides a comprehensive guide to assessing the target engagement of **Iadademstat** in a cellular context, offering detailed protocols for various experimental approaches.

Iadademstat's mechanism of action extends beyond the catalytic inhibition of LSD1's demethylase activity. It also disrupts the scaffolding function of LSD1, notably interfering with its interaction with transcription factors like Growth Factor Independent 1 (GFI1) and Insulinoma-Associated 1 (INSM1).[4][5] This dual action leads to the induction of cell differentiation and suppression of tumor growth.

These protocols and data will enable researchers to effectively measure the cellular impact of **Iadademstat**, providing valuable insights into its therapeutic potential.

Data Presentation

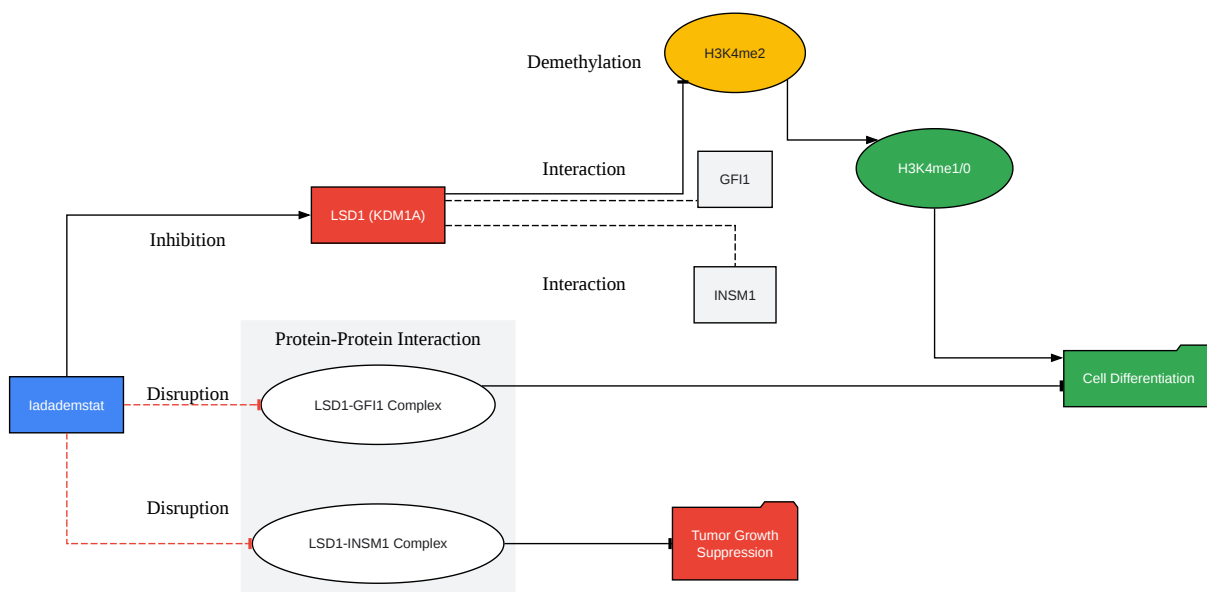
Iadademstat Potency and Cellular Effects

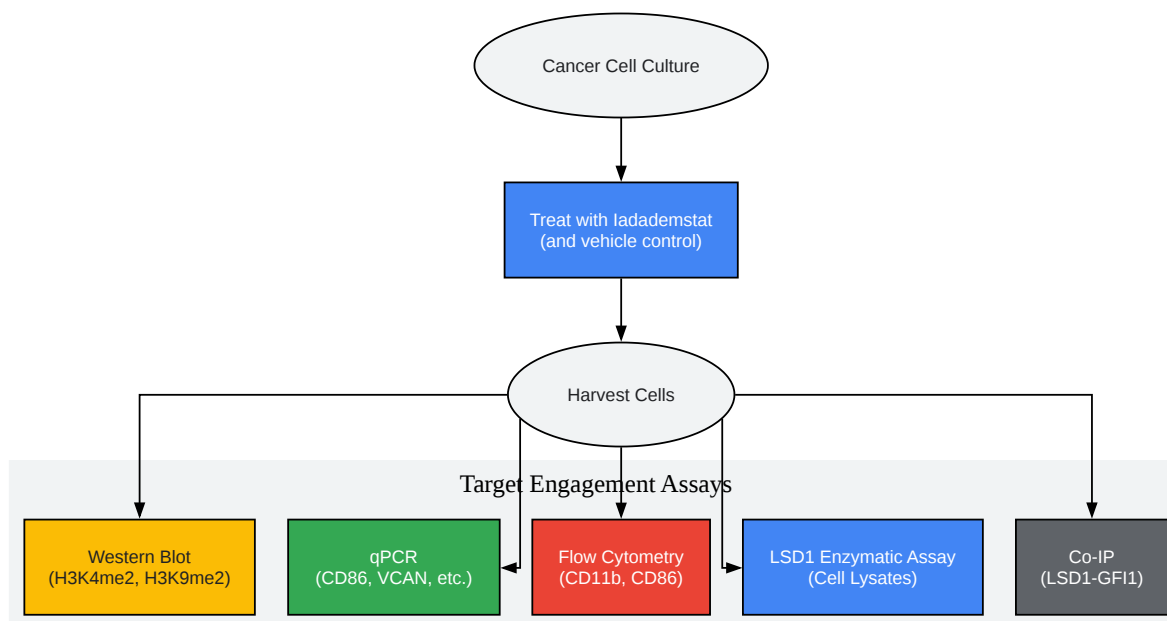
Parameter	Cell Line	Value	Assay Method	Reference
LSD1 IC50	Recombinant Human LSD1	18 nM	Enzymatic Assay	[1]
MV4-11 (AML)	> 20 µM (3 days)	MTS Assay	[6]	
MV4-11 (AML)	0.03 µM (10 days)	MTS Assay	[6]	
RPMI-8226 (Multiple Myeloma)	> 20 µM (3 & 10 days)	MTS Assay	[6]	
H1299 (Lung Cancer)	80-160 µM	Proliferation Assay	[6]	
A549 (Lung Cancer)	80-160 µM	Proliferation Assay	[6]	

Biomarker Modulation by **ladademstat** in Acute Myeloid Leukemia (AML) Cells

Biomarker	Method	Fold Change/Effect	Reference
CD11b	Flow Cytometry	Time and dose-dependent increase	[1][7]
CD86	qPCR	Upregulation	[8]
VCAN	qPCR	Upregulation	[8]
S100A12	qPCR	Upregulation	[8]
LY96	qPCR	Upregulation	[8]
H3K4me2	Western Blot	Increase	[1]

Signaling Pathways and Experimental Workflows





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